

In-Depth Technical Guide to the Applications of Mordant Orange 6

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Compound of Interest

Compound Name: Mordant Orange 6

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Introduction

Mordant Orange 6, also known by its Colour Index designation C.I. 26520, is a synthetic azo dye belonging to the mordant dye class. Its molecular structure, characterized by a double azo linkage, allows for the formation of stable complexes with metal salts, or mordants. This property is fundamental to its primary application in the dyeing of various textiles, where the mordant acts as a fixing agent to enhance the dye's fastness properties. This technical guide provides a comprehensive review of the known uses of **Mordant Orange 6**, with a focus on its application in textile dyeing. It consolidates available quantitative data, details experimental protocols, and presents visual representations of key processes to serve as a valuable resource for researchers and professionals in related fields.

Physicochemical Properties

A summary of the key physicochemical properties of **Mordant Orange 6** is presented in the table below. This data is essential for understanding the dye's behavior in various applications.

Property	Value	Reference
C.I. Name	Mordant Orange 6, 26520	[1]
Molecular Formula	C ₁₉ H ₁₂ N ₄ Na ₂ O ₆ S	[1]
Molecular Weight	470.37 g/mol	[1]
CAS Registry Number	3564-27-0 / 25747-21-1	[1]
Appearance	Red-orange powder	[1]
Solubility in Water	80 g/L at 80 °C	[1]
Solubility in other solvents	Slightly soluble in Ethanol and Acetone	[1]
Behavior in Concentrated H ₂ SO ₄	Red-light purple, turns yellow-light orange upon dilution	[1]
Behavior in Concentrated HCl	Purple, decolorizes upon standing	[1]

Applications of Mordant Orange 6

The primary and most well-documented application of **Mordant Orange 6** is in the dyeing of protein and polyamide fibers. It is also utilized, to a lesser extent, in other areas.

Textile Dyeing and Printing

Mordant Orange 6 is extensively used for dyeing wool, silk, nylon, leather, and fur.[1] It can be applied to loose fibers, yarns, and fabrics. The dyeing process relies on the formation of a coordination complex between the dye, a metal mordant, and the fiber. The choice of mordant significantly influences the final color and fastness properties of the dyed textile.

Color Variation with Different Mordants:

Mordant	Resulting Color on Wool	Reference
Aluminum	Brilliant orange to dark orange	[1]
Chromium	Dark red-light orange	[1]

Fastness Properties on Wool:

The following table summarizes the fastness properties of wool dyed with **Mordant Orange 6** according to ISO and AATCC standards. Fastness is rated on a scale of 1 to 5 (or 8 for light fastness), with higher numbers indicating better fastness.

Fastness Test	ISO Standard Rating	AATCC Standard Rating	Reference
Ironing	3	3	[1]
Light Fastness	6	5-6	[1]
Fulling	4	4	[1]
Perspiration	2	5	[1]
Soaping	5	4-5	[1]
Water	4-5	-	[1]
Alkali	5	-	[1]
Acid	-	5	[1]

A study by Ding and Freeman (2017) demonstrated that **Mordant Orange 6** can also be effectively applied to cotton, a cellulosic fiber, through a two-step, two-bath mordanting and dyeing process.[\[2\]](#)

pH Indicator

While less documented than its dyeing applications, **Mordant Orange 6** is reported to function as a pH indicator, changing color over a specific pH range.

pH Range	Color Change
10.5 - 12.0	Yellow to Red

Note: Detailed protocols for the preparation and use of **Mordant Orange 6** as a pH indicator are not readily available in the reviewed literature.

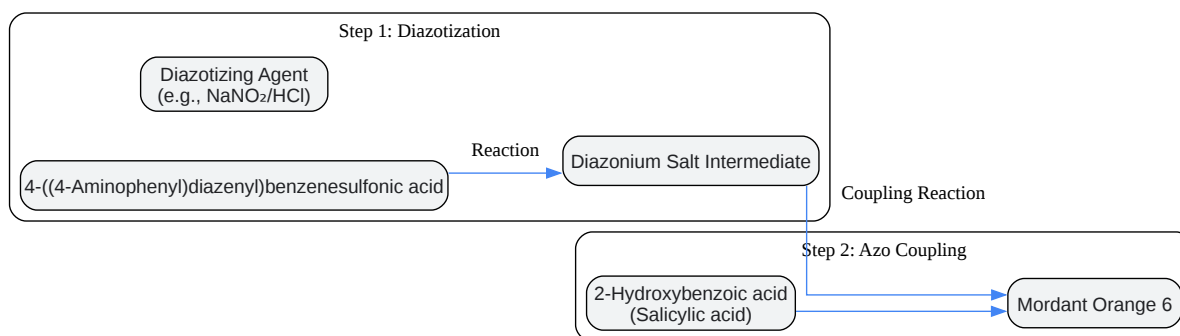
Other Potential Applications

Some sources mention the use of **Mordant Orange 6** in coloring paper and its potential as an analytical reagent. However, detailed scientific studies or protocols for these applications are not well-documented in the available literature. The speculative mentions of its use in relation to "anti-AIDS agents" and "soy sauce" are not substantiated by any scientific evidence found during this review.

Experimental Protocols

Synthesis of Mordant Orange 6

The synthesis of **Mordant Orange 6** involves a two-step diazotization and coupling reaction.



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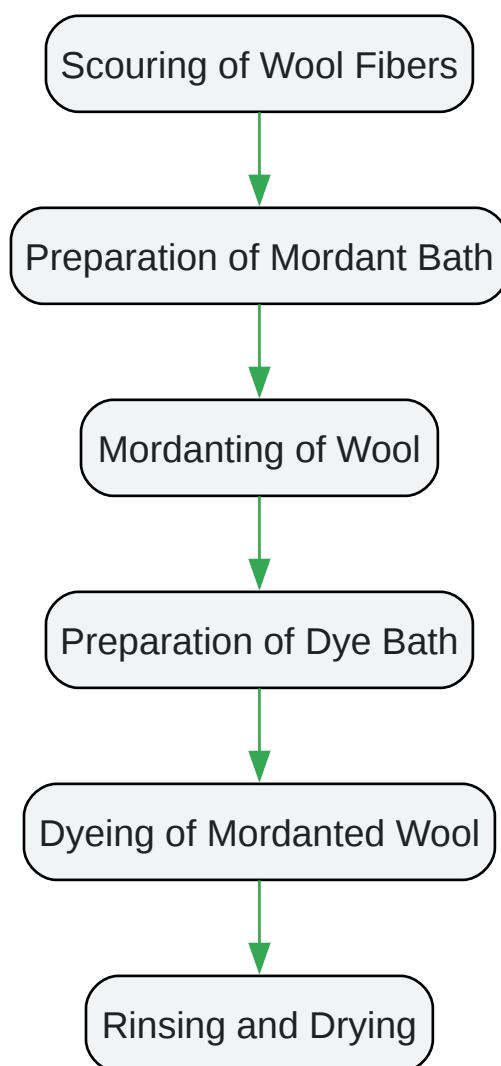
Manufacturing process of **Mordant Orange 6**.

Methodology:

The synthesis is achieved through the diazotization of 4-((4-aminophenyl)diazenyl)benzenesulfonic acid, followed by a coupling reaction with 2-hydroxybenzoic acid (salicylic acid).[1]

General Protocol for Mordant Dyeing of Wool with Mordant Orange 6

This protocol is a generalized procedure based on standard mordant dyeing techniques.



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General workflow for mordant dyeing of wool.

a. Scouring (Cleaning the Wool):

- Prepare a solution of a neutral soap or detergent in warm water.
- Immerse the wool fibers in the solution and gently agitate.
- Rinse the fibers thoroughly with clean water to remove all soap and impurities.
- Gently squeeze out excess water.

b. Mordanting:

- Select a mordant (e.g., aluminum sulfate or potassium dichromate).
- Dissolve the mordant in hot water in a non-reactive pot (e.g., stainless steel).
- Add enough cold water to the pot to allow the wool fibers to move freely.
- Immerse the scoured, wet wool into the mordant bath.
- Slowly heat the bath to a simmer (around 80-90°C) and maintain for approximately 1 hour, stirring gently occasionally.
- Allow the bath to cool, then remove the wool.
- Rinse the mordanted wool thoroughly.

c. Dyeing:

- Dissolve the **Mordant Orange 6** powder in hot water in a separate non-reactive pot.
- Add enough cold water to the dyebath for the fibers to be fully submerged.
- Immerse the wet, mordanted wool into the dyebath.
- Slowly heat the dyebath to a simmer and maintain for 1-2 hours, or until the desired color is achieved.

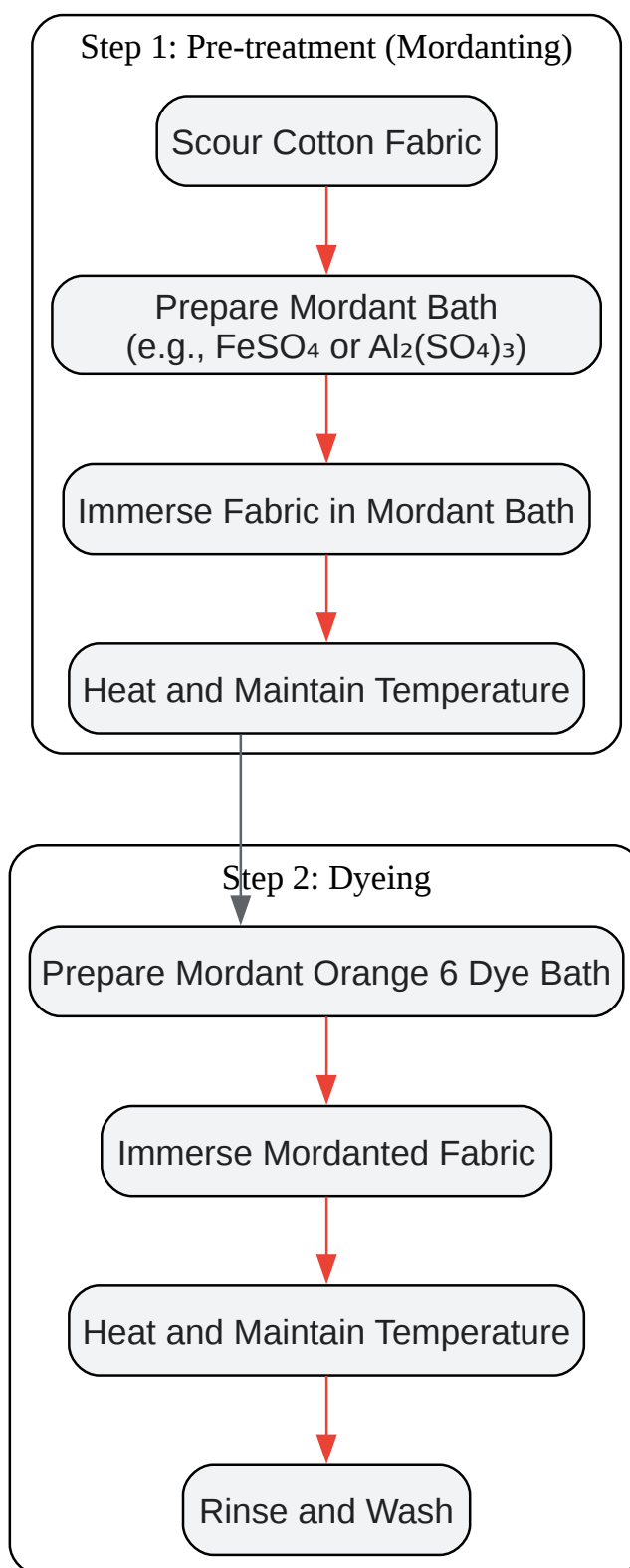
- Allow the dyebath to cool completely.

d. Finishing:

- Remove the dyed wool from the dyebath.
- Rinse with clean water until the water runs clear.
- Gently squeeze out excess water and allow to air dry away from direct sunlight.

Optimized Protocol for Dyeing Cotton with Mordant Orange 6 (Based on Ding and Freeman, 2017)

This protocol is adapted from the findings of Ding and Freeman for applying **Mordant Orange 6** to cotton fabric.^[2]



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Optimized two-step workflow for dyeing cotton.

a. Pre-treatment (Mordanting):

- Scour the cotton fabric to remove any impurities.
- Prepare a mordant bath containing either ferrous sulfate (FeSO_4) or aluminum sulfate ($\text{Al}_2(\text{SO}_4)_3$).
- Immerse the scoured cotton fabric in the mordant bath.
- Heat the bath and maintain at the optimized temperature and time as determined by the study.

b. Dyeing:

- Prepare a separate dyebath with **Mordant Orange 6**.
- Transfer the mordanted and rinsed cotton fabric to the dyebath.
- Heat the dyebath to the optimized temperature and maintain for the specified duration to achieve the desired shade.
- After dyeing, the fabric should be thoroughly rinsed and washed to remove any unfixed dye.

For precise concentrations, temperatures, and durations, it is highly recommended to consult the original research paper by Ding and Freeman (2017).

Conclusion

Mordant Orange 6 is a versatile mordant dye with its primary application firmly established in the textile industry for dyeing protein and polyamide fibers. Its utility can be extended to cellulosic fibers like cotton through optimized mordanting procedures. The color and fastness properties are highly dependent on the chosen mordant, offering a degree of flexibility in the final product. While its use as a pH indicator is noted, further research is required to establish standardized protocols. The potential for other applications, such as in analytical chemistry, remains an area for future investigation. This guide provides a foundational understanding of the synthesis, properties, and applications of **Mordant Orange 6**, serving as a valuable starting point for researchers and industry professionals.

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References

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